

Proper Disposal and Safe Handling of ETP-46464: A Procedural Guide

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Compound of Interest

Compound Name: ETP-46464

Cat. No.: B15618628

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This document provides essential safety and logistical information for the proper disposal and handling of **ETP-46464**, a potent inhibitor of mTOR and ATR kinases. The following procedures are intended for researchers, scientists, and drug development professionals to ensure the safe management of this compound within a laboratory setting. Adherence to these guidelines is crucial for personnel safety and environmental compliance.

Immediate Safety and Handling Precautions

Before handling **ETP-46464**, it is imperative to be familiar with its properties and the necessary safety measures. This compound is intended for research use only.

Personal Protective Equipment (PPE):

- Wear appropriate protective clothing, including a lab coat.
- Use chemical-resistant gloves (e.g., nitrile) to prevent skin contact.
- Wear safety glasses or goggles to protect from splashes.

Handling:

- Avoid creating dust when handling the solid form of the compound.
- Conduct all handling in a well-ventilated area, preferably within a chemical fume hood.
- Prevent the substance from entering drains, sewers, or surface and ground water.

Storage:

- Store the solid compound at -20°C.[1]
- Stock solutions should be stored at -80°C for up to two years or -20°C for up to one year.[2]
- Keep the container tightly sealed.

Step-by-Step Disposal Procedure

All waste containing **ETP-46464** must be treated as hazardous chemical waste and disposed of in accordance with institutional and local regulations.

- Segregation of Waste:
 - Designate a specific, clearly labeled, and sealed container for all **ETP-46464** waste. This includes unused solid compound, contaminated consumables (e.g., pipette tips, tubes, gloves), and solutions.
- Solid Waste Disposal:
 - Carefully collect any solid **ETP-46464** powder and place it in the designated hazardous waste container.
 - Contaminated items such as weighing paper, spatulas, and gloves should also be placed in this container.
- Liquid Waste Disposal:
 - Collect all solutions containing **ETP-46464**, including stock solutions and experimental media, in a designated, leak-proof, and clearly labeled hazardous waste container.

- Do not pour any liquid waste containing this compound down the drain.
- Decontamination of Work Surfaces:
 - After handling, decontaminate all work surfaces with an appropriate cleaning agent. All cleaning materials (e.g., wipes, absorbent pads) must be disposed of as hazardous waste.
- Waste Pickup and Disposal:
 - Arrange for the collection of the hazardous waste container by your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal service.
 - Ensure all labeling and documentation are completed as required by your institution and local regulations.

Chemical and Physical Properties

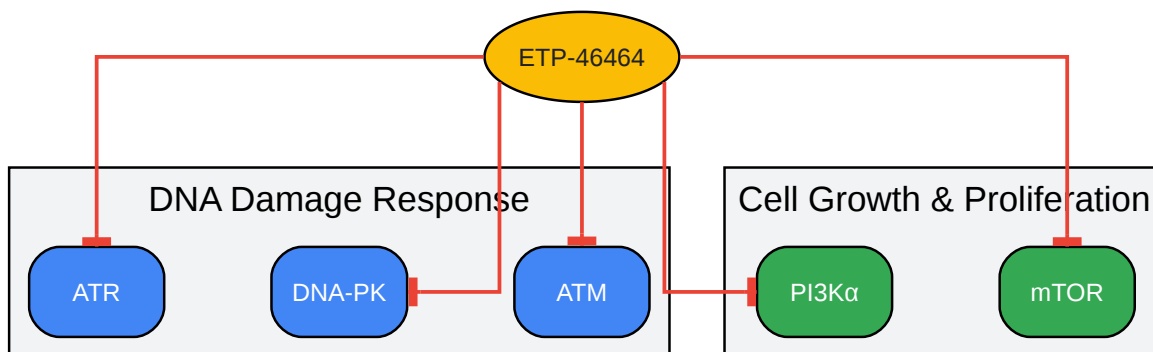
The following table summarizes the key quantitative data for **ETP-46464**.

Property	Value
Molecular Formula	C ₃₀ H ₂₂ N ₄ O ₂
Molecular Weight	470.52 g/mol
CAS Number	1345675-02-6
Appearance	Solid powder
Storage Temperature	-20°C (solid), -80°C or -20°C (in solvent)[1][2]
Solubility	DMSO: ≥16.13 mg/mL

Biological Activity and Signaling Pathway

ETP-46464 is a potent inhibitor of several kinases involved in the DNA damage response and cell growth signaling pathways. Its primary targets are mTOR and ATR, with significant activity also observed against DNA-PK, PI3K α , and ATM. The inhibition of these pathways can lead to increased sensitivity to DNA damaging agents.

Below is a diagram illustrating the primary signaling pathways inhibited by **ETP-46464**.



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Caption: **ETP-46464** inhibits key kinases in DNA damage response and cell growth pathways.

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References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]
- 2. [medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]
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